

# A Researcher's Guide to Confirming Ternary Complex Formation Using Biophysical Assays

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For researchers, scientists, and drug development professionals, the confirmation and characterization of ternary complexes are crucial steps in understanding molecular mechanisms and advancing therapeutic design, particularly in the burgeoning field of targeted protein degradation with technologies like PROTACs (Proteolysis Targeting Chimeras). This guide provides a comprehensive comparison of key biophysical assays used to validate and quantify the formation of these three-part molecular assemblies. We present a detailed overview of Surface Plasmon Resonance (SPR), Isothermal Titration Calorimetry (ITC), Bio-Layer Interferometry (BLI), and MicroScale Thermophoresis (MST), complete with comparative data, experimental protocols, and illustrative diagrams to aid in assay selection and experimental design.

## At a Glance: Comparing Key Biophysical Assays

The selection of an appropriate biophysical assay is contingent on the specific experimental goals, the nature of the interacting molecules, and available resources. The table below summarizes the key characteristics of four widely used techniques for studying ternary complex formation.

| Feature            | Surface Plasmon Resonance (SPR)                                                         | Isothermal Titration Calorimetry (ITC)                                                 | Bio-Layer Interferometry (BLI)                                          | MicroScale Thermophoresis (MST)                                                   |
|--------------------|-----------------------------------------------------------------------------------------|----------------------------------------------------------------------------------------|-------------------------------------------------------------------------|-----------------------------------------------------------------------------------|
| Principle          | Change in refractive index upon mass change on a sensor surface.<br>[1][2]              | Measures heat changes upon binding.[3]                                                 | Change in interference pattern of light reflected from a biosensor tip. | Detects changes in molecular movement along a temperature gradient.[4][5]         |
| Key Outputs        | Kinetics ( $k_{on}$ , $k_{off}$ ), Affinity ( $K_D$ ), Stoichiometry, Cooperativity.[1] | Affinity ( $K_D$ ), Enthalpy ( $\Delta H$ ), Entropy ( $\Delta S$ ), Stoichiometry.[3] | Kinetics ( $k_{on}$ , $k_{off}$ ), Affinity ( $K_D$ ).                  | Affinity ( $K_D$ ).                                                               |
| Labeling           | Label-free.[1]                                                                          | Label-free.[3]                                                                         | Label-free.                                                             | Requires fluorescent labeling of one component.[4]                                |
| Throughput         | Medium to High.                                                                         | Low.[6]                                                                                | High.[6]                                                                | High.                                                                             |
| Sample Consumption | Low to Medium.<br>[5]                                                                   | High.[6]                                                                               | Low.[6]                                                                 | Very Low.[5]                                                                      |
| Immobilization     | Yes, one component is immobilized on a sensor chip.[1][2]                               | No, all components are in solution.[3]                                                 | Yes, one component is immobilized on a biosensor tip.                   | No, all components are in solution.[4][5]                                         |
| Advantages         | Real-time kinetic data, high sensitivity, well-established.[1][5]                       | Provides a complete thermodynamic profile of the interaction.[3]                       | High throughput, compatible with crude samples, lower cost.             | Low sample consumption, fast measurements, tolerant to complex buffers.<br>[4][5] |

|               |                                                                               |                                                                             |                                                                                         |                                                                             |
|---------------|-------------------------------------------------------------------------------|-----------------------------------------------------------------------------|-----------------------------------------------------------------------------------------|-----------------------------------------------------------------------------|
| Disadvantages | Potential for artifacts due to immobilization and mass transport limitations. | Low throughput, high sample consumption, sensitive to buffer mismatches.[6] | Lower sensitivity for small molecules and low-affinity interactions compared to SPR.[6] | Requires fluorescent labeling which can potentially interfere with binding. |
|---------------|-------------------------------------------------------------------------------|-----------------------------------------------------------------------------|-----------------------------------------------------------------------------------------|-----------------------------------------------------------------------------|

## Quantitative Comparison of Assays for PROTAC-Mediated Ternary Complexes

The formation of a ternary complex is a critical determinant of the efficacy of PROTACs. The stability of this complex is often described by the cooperativity factor ( $\alpha$ ), which is the ratio of the binary binding affinity of the PROTAC to one protein versus its affinity in the presence of the other protein. A cooperativity factor greater than 1 indicates a positive cooperative binding, suggesting that the formation of the binary complex enhances the binding of the third partner.

Here, we present a comparative dataset for the well-characterized PROTAC, MZ1, which induces the formation of a ternary complex between the VHL E3 ligase and the second bromodomain of BRD4 (BRD4-BD2).

| Assay | Binary K <sub>D</sub><br>(VHL-MZ1) | Ternary K <sub>D</sub><br>(VHL-MZ1-BRD4-BD2) | Cooperativity<br>( $\alpha$ ) | Reference |
|-------|------------------------------------|----------------------------------------------|-------------------------------|-----------|
| SPR   | 29 nM                              | 1 nM                                         | 26                            | [7][8]    |
| ITC   | 66 nM                              | 4 nM                                         | 15                            | [7][8]    |
| BLI   | Not determined                     | 2.8 nM                                       | Not applicable                | [9]       |

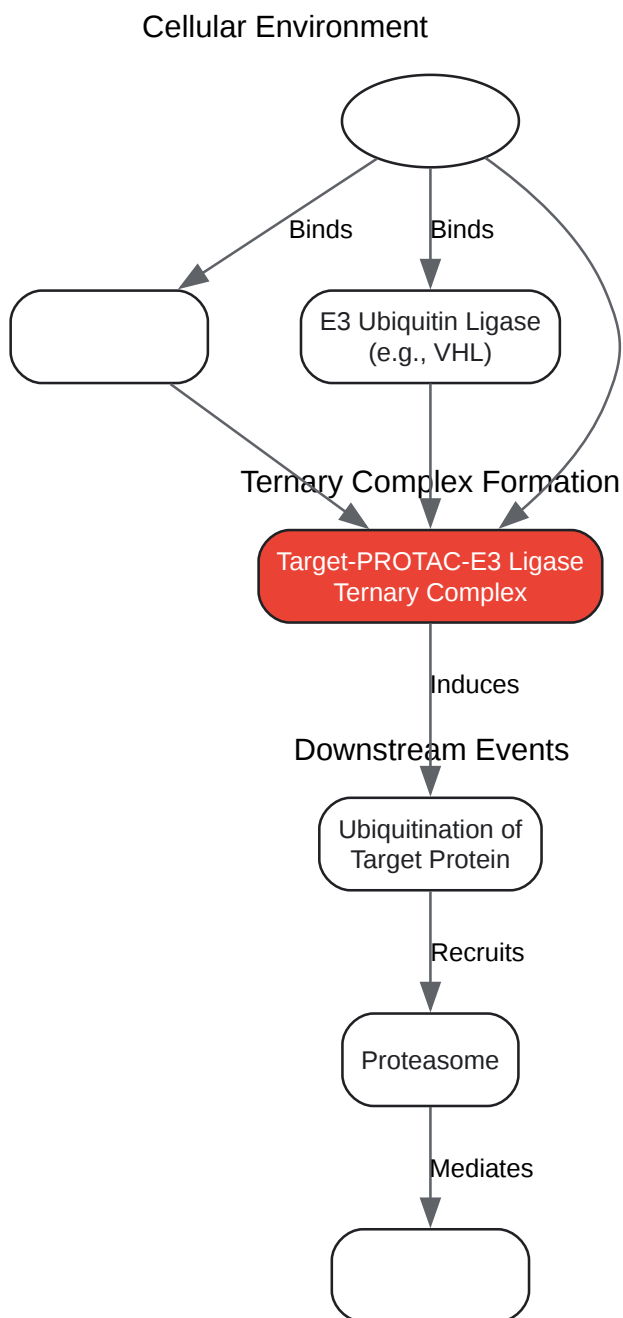
Note: The differences in absolute K<sub>D</sub> values between assays can be attributed to variations in experimental conditions, such as buffer composition, temperature, and the inherent principles of each technique (surface-based vs. in-solution). However, the trend of significantly increased affinity upon ternary complex formation is consistent across the assays that can measure it.[10]

BLI, in this particular study, was noted to have limitations in detecting the binary interaction between the small molecule PROTAC and the protein.[\[9\]](#)

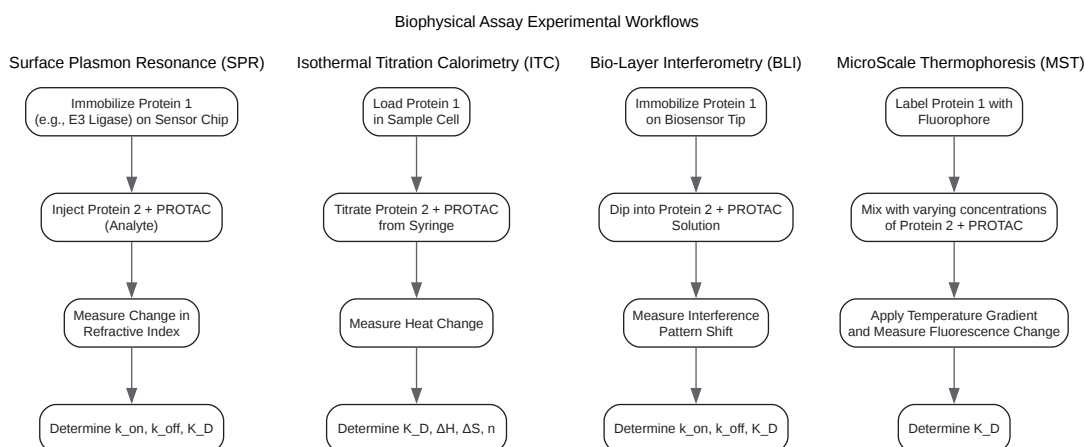
## Visualizing Ternary Complex Formation and Assay Workflows

To better understand the underlying principles, the following diagrams illustrate the mechanism of PROTAC-induced ternary complex formation and the general experimental workflows of the discussed biophysical assays.

## PROTAC-Induced Ternary Complex Formation

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Caption: Mechanism of PROTAC-induced protein degradation.



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Caption: General experimental workflows for key biophysical assays.

## Detailed Experimental Protocols

The following sections provide generalized, step-by-step protocols for each of the four biophysical assays. These should be adapted based on the specific instrumentation and molecular system under investigation.

### Surface Plasmon Resonance (SPR)

Objective: To determine the kinetics and affinity of binary and ternary complex formation.

**Materials:**

- Purified proteins (e.g., E3 ligase and target protein)
- PROTAC or other small molecule of interest
- SPR instrument and sensor chips (e.g., CM5, SA)
- Immobilization reagents (e.g., EDC/NHS for amine coupling)
- Running buffer (e.g., HBS-EP+)
- Regeneration solution (e.g., low pH glycine)

**Protocol:**

- Immobilization:
  - Equilibrate the sensor chip with running buffer.
  - Activate the surface chemistry (e.g., with EDC/NHS for a CM5 chip).
  - Inject one of the proteins (typically the larger one, e.g., the E3 ligase) at a suitable concentration in an appropriate buffer (e.g., 10 mM sodium acetate, pH 4.5) to achieve the desired immobilization level.
  - Deactivate any remaining active esters with an injection of ethanolamine.
- Binary Interaction Analysis:
  - Inject a series of concentrations of the PROTAC over the immobilized protein surface.
  - Include a buffer-only injection as a reference.
  - After each injection, allow for a dissociation phase where only running buffer flows over the surface.
  - Regenerate the surface between different PROTAC concentrations if necessary.

- Ternary Interaction Analysis:
  - Prepare a series of solutions containing a fixed, saturating concentration of the target protein and varying concentrations of the PROTAC.
  - Inject these pre-incubated mixtures over the immobilized E3 ligase surface.
  - Monitor the association and dissociation phases.
- Data Analysis:
  - Reference subtract the sensorgrams.
  - Fit the data to an appropriate binding model (e.g., 1:1 Langmuir) to determine the association rate constant ( $k_{on}$ ), dissociation rate constant ( $k_{off}$ ), and the equilibrium dissociation constant ( $K_D$ ).
  - Calculate the cooperativity factor ( $\alpha$ ) by dividing the  $K_D$  of the binary interaction (PROTAC to immobilized protein) by the  $K_D$  of the ternary interaction.

## Isothermal Titration Calorimetry (ITC)

Objective: To determine the thermodynamic parameters (affinity, enthalpy, entropy, and stoichiometry) of binding.

Materials:

- Purified proteins and PROTAC in a precisely matched buffer.
- ITC instrument.
- Degasser for buffers and samples.

Protocol:

- Sample Preparation:
  - Dialyze or buffer-exchange all proteins and dissolve the PROTAC in the exact same buffer to minimize heats of dilution.

- Accurately determine the concentrations of all components.
- Degas all solutions immediately before use.
- Binary Titration (e.g., PROTAC into Target Protein):
  - Load the target protein into the sample cell at a concentration typically 10-20 times the expected  $K_D$ .
  - Load the PROTAC into the injection syringe at a concentration 10-15 times that of the protein in the cell.
  - Perform a series of small injections (e.g., 2-5  $\mu\text{L}$ ) of the PROTAC into the protein solution, allowing the system to reach equilibrium between each injection.
- Ternary Titration:
  - To measure the affinity of the third component to the pre-formed binary complex, saturate the protein in the sample cell with the first ligand (PROTAC or target protein).
  - Titrate the third component from the syringe.
- Control Titrations:
  - Perform control titrations, such as titrating the ligand into buffer, to determine the heat of dilution, which can be subtracted from the experimental data.
- Data Analysis:
  - Integrate the heat flow peaks for each injection.
  - Plot the integrated heat per mole of injectant against the molar ratio of the reactants.
  - Fit the resulting isotherm to a suitable binding model (e.g., one-site binding model) to obtain the binding affinity ( $K_D$ ), stoichiometry ( $n$ ), and enthalpy of binding ( $\Delta H$ ).
  - The Gibbs free energy ( $\Delta G$ ) and entropy ( $\Delta S$ ) can then be calculated using the equation:  
$$\Delta G = -RT\ln(K_A) = \Delta H - T\Delta S, \text{ where } K_A = 1/K_D.$$

## Bio-Layer Interferometry (BLI)

Objective: To measure the kinetics and affinity of molecular interactions.

Materials:

- Purified proteins and PROTAC.
- BLI instrument and biosensor tips (e.g., Streptavidin-coated for biotinylated proteins).
- 96- or 384-well plates.
- Assay buffer.

Protocol:

- Biosensor Preparation:
  - Hydrate the biosensor tips in the assay buffer.
- Immobilization:
  - Immobilize one of the proteins (e.g., a biotinylated E3 ligase on a streptavidin sensor) by dipping the biosensors into a solution of the protein.
- Baseline:
  - Establish a stable baseline by dipping the biosensors into assay buffer.
- Association:
  - Move the biosensors into wells containing a dilution series of the analyte (e.g., pre-incubated target protein and PROTAC) and monitor the change in the interference pattern over time.
- Dissociation:
  - Transfer the biosensors back to wells containing only assay buffer to monitor the dissociation of the complex.

- Data Analysis:
  - Reference subtract the data using a sensor with an immobilized reference protein or a buffer-only control.
  - Globally fit the association and dissociation curves to a suitable binding model (e.g., 1:1) to determine  $k_{on}$ ,  $k_{off}$ , and  $K_D$ .

## MicroScale Thermophoresis (MST)

Objective: To determine the binding affinity of molecular interactions in solution.

Materials:

- Purified proteins and PROTAC.
- MST instrument and capillaries.
- Fluorescent labeling kit (if one of the proteins does not have intrinsic fluorescence).
- Assay buffer.

Protocol:

- Labeling:
  - Label one of the proteins with a fluorescent dye according to the manufacturer's instructions. Ensure that the labeling does not affect the protein's activity.
- Sample Preparation:
  - Prepare a serial dilution of the unlabeled ligand (e.g., a pre-formed binary complex of the other protein and the PROTAC).
  - Mix each dilution with a constant concentration of the fluorescently labeled protein.
- Measurement:
  - Load the samples into MST capillaries.

- Place the capillaries in the MST instrument.
- The instrument will apply an infrared laser to create a temperature gradient and measure the change in fluorescence as the molecules move.
- Data Analysis:
  - Plot the change in the normalized fluorescence against the logarithm of the ligand concentration.
  - Fit the resulting binding curve to the appropriate model (e.g., the law of mass action) to determine the  $K_D$ .

By carefully selecting and executing these powerful biophysical assays, researchers can gain deep insights into the formation and stability of ternary complexes, thereby accelerating the design and optimization of novel therapeutics.

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